

Physical properties of 1,1-Diethylcyclohexane (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Diethylcyclohexane

Cat. No.: B8509648

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An In-depth Technical Guide on the Physical Properties of 1,1-Diethylcyclohexane

This technical guide provides a comprehensive overview of the key physical properties of **1,1-Diethylcyclohexane**, specifically its boiling point and density. The information is tailored for researchers, scientists, and drug development professionals, offering precise data, detailed experimental methodologies, and a clear workflow visualization.

Core Physical Properties

1,1-Diethylcyclohexane is a cycloalkane with the molecular formula $C_{10}H_{20}$. Its physical characteristics are crucial for a variety of scientific and industrial applications, including its use as a solvent or in the synthesis of other organic compounds.

Quantitative Data Summary

The primary physical properties of **1,1-Diethylcyclohexane** are summarized in the table below for quick reference and comparison.

Physical Property	Value	Conditions
Boiling Point	169.51°C	at 760 mmHg[1]
Density	0.779 g/cm ³	Standard conditions

Experimental Protocols

The determination of the boiling point and density of a chemical compound like **1,1-Diethylcyclohexane** involves precise and standardized experimental procedures.

Boiling Point Determination

A common and effective method for determining the boiling point of a liquid is the Thiele Tube Method. This technique is particularly advantageous as it requires only a small sample size.

Protocol:

- **Sample Preparation:** A small glass vial, often a Durham tube, is filled approximately halfway with the **1,1-Diethylcyclohexane** sample.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the sample vial with the open end down.
- **Apparatus Setup:** The vial is attached to a thermometer, ensuring the bottom of the vial is level with the thermometer bulb. This assembly is then placed into a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- **Heating:** The side arm of the Thiele tube is gently and consistently heated. This design allows for even heat distribution throughout the oil bath.
- **Observation:** As the temperature rises, the air trapped in the capillary tube will expand and exit. Upon reaching the boiling point of the sample, a continuous and vigorous stream of bubbles will emerge from the open end of the capillary tube.
- **Boiling Point Reading:** The heat source is then removed, and the apparatus is allowed to cool slowly. The exact boiling point is the temperature at which the bubbling ceases, and the liquid sample begins to be drawn into the capillary tube.^[2] This temperature corresponds to the point where the vapor pressure of the sample equals the atmospheric pressure.

An alternative method involves the distillation of the liquid. The sample is heated to its boiling point, and the thermometer is positioned to measure the temperature of the vapor that is in equilibrium with the boiling liquid.^{[2][3]}

Density Determination

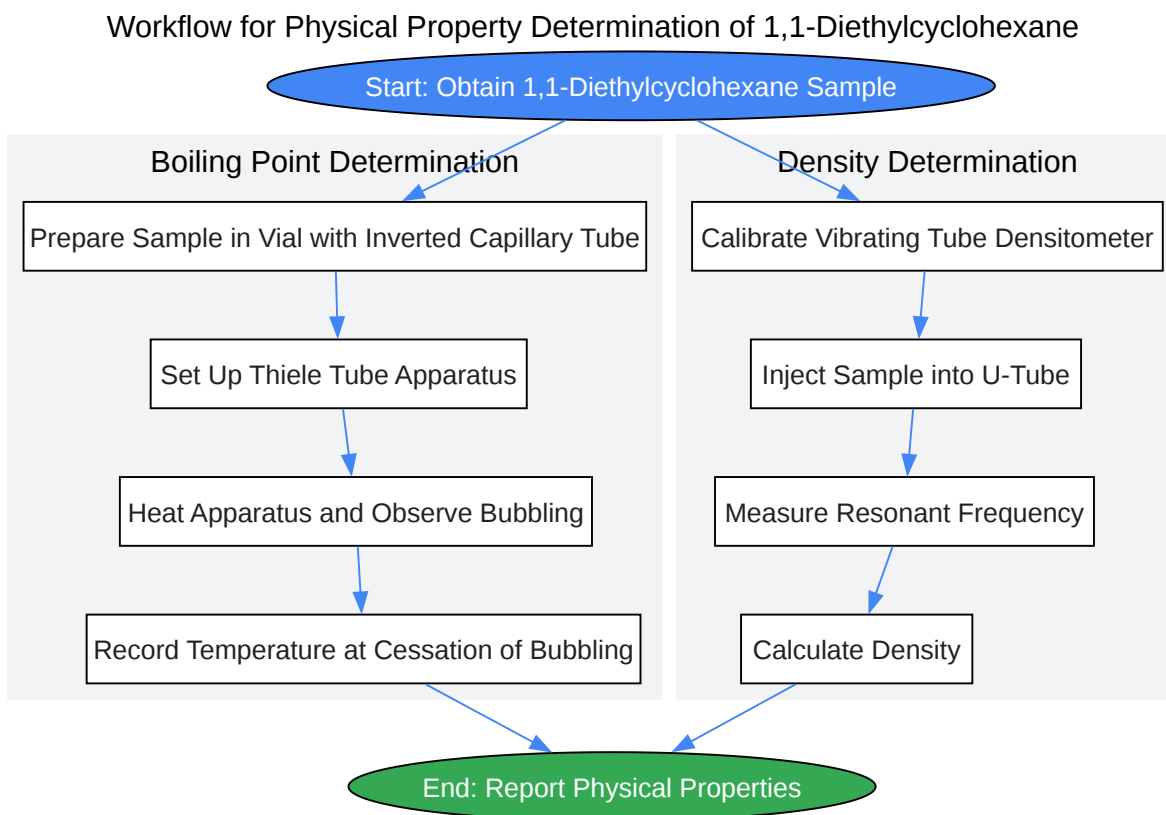
The density of a liquid can be accurately measured using a vibrating tube densimeter.^[4] This instrument measures the change in the resonant frequency of a U-shaped tube when it is filled with the sample.

Protocol:

- **Calibration:** The instrument is first calibrated using two standards of known density, typically dry air and deionized water.
- **Sample Injection:** The **1,1-Diethylcyclohexane** sample is injected into the clean, dry U-tube, ensuring no air bubbles are present.
- **Temperature Control:** The temperature of the U-tube is precisely controlled, as density is temperature-dependent.
- **Frequency Measurement:** The instrument electronically excites the U-tube, causing it to vibrate. The resonant frequency of the vibration is measured.
- **Density Calculation:** The density of the sample is calculated from the measured frequency and the calibration constants.

Experimental Workflow Visualization

The logical flow of determining the physical properties of **1,1-Diethylcyclohexane** is illustrated in the following diagram.



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Caption: Logical workflow for determining the boiling point and density of **1,1-Diethylcyclohexane**.

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- To cite this document: BenchChem. [Physical properties of 1,1-Diethylcyclohexane (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8509648#physical-properties-of-1-1-diethylcyclohexane-boiling-point-density]

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